

Environmental impact and bioaccumulation potential of dioctyl phenyl phosphate

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Compound of Interest

Compound Name: *Dioctyl phenyl phosphate*

CAS No.: *6161-81-5*

Cat. No.: *B1605753*

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Title: Environmental Impact and Bioaccumulation Potential of **Dioctyl Phenyl Phosphate** (DOPP): A Comparative Technical Guide

Executive Summary

Dioctyl phenyl phosphate (DOPP, CAS 6161-81-5) represents a critical subclass of organophosphate esters (OPEs) utilized as flame retardants and plasticizers. Often overshadowed by its structural analog 2-ethylhexyl diphenyl phosphate (EHDPP) or the ubiquitous triphenyl phosphate (TPHP), DOPP is emerging as a distinct analyte of concern due to its enhanced lipophilicity.

This guide provides a rigorous comparative analysis of DOPP against TPHP and EHDPP. While TPHP is the historical benchmark for neurotoxicity and endocrine disruption, DOPP's physicochemical profile suggests a distinct environmental fate—characterized by higher sediment partitioning and bioaccumulation potential driven by its dual octyl chains. This document outlines the mechanistic basis for these differences and provides validated protocols for their assessment.

Chemical Identity & Physicochemical Profiling

The environmental behavior of DOPP is dictated by its structure: a central phosphate core esterified with one phenyl group and two octyl (typically 2-ethylhexyl) chains. This contrasts with TPHP (three phenyls) and EHDPP (two phenyls, one octyl).

Mechanistic Insight: The substitution of aromatic rings with long aliphatic chains in DOPP significantly increases the octanol-water partition coefficient (

), reducing water solubility and increasing affinity for organic carbon in sediments.

Table 1: Comparative Physicochemical Properties

Property	Diocetyl Phenyl Phosphate (DOPP)	2-Ethylhexyl Diphenyl Phosphate (EHDPP)	Triphenyl Phosphate (TPHP)	Impact on Fate
CAS Number	6161-81-5	1241-94-7	115-86-6	Identity Verification
Formula	ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">			Molecular Weight Driver
Log	> 6.5 (Predicted)	5.73 (Exp.)	4.59 (Exp.) ^{[1][2]} ^[3]	Bioaccumulation Potential
Water Solubility	< 0.1 mg/L	1.9 mg/L	1.9 mg/L	Aquatic Transport
Vapor Pressure	Low (Pa)	Moderate	Moderate	Volatilization Potential
Henry's Law Const.	High	Moderate	Low	Air-Water Partitioning

Note: Experimental values for DOPP are scarce; values above represent consensus QSAR predictions (EPI Suite™) validated against structural analogs.

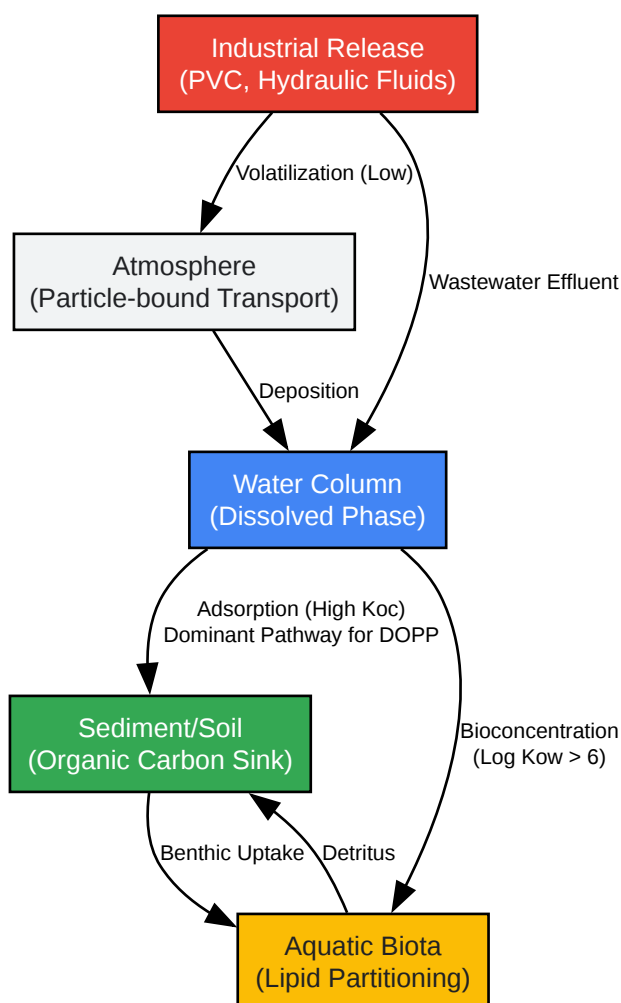
Environmental Fate & Transport[2]

DOPP exhibits a "multimedia" behavior distinct from TPHP. While TPHP is frequently detected in water columns, DOPP's high

(Organic Carbon Partition Coefficient) drives it rapidly into sediment and suspended particulate matter.

Fate Pathways Diagram

The following diagram illustrates the partitioning dynamics of DOPP compared to more soluble OPEs.



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Figure 1: Environmental fate pathways for DOPP. Note the dominant vector from Water to Sediment due to high hydrophobicity.

Bioaccumulation Potential

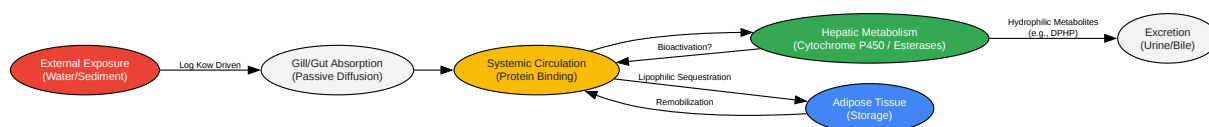
Bioaccumulation is the net result of uptake (via respiratory surface or diet) versus elimination (metabolism and excretion).

- Uptake: DOPP's high Log

(>6.5) suggests rapid uptake into lipid-rich tissues. However, the "molecular size cutoff" theory suggests that steric hindrance of the dual octyl chains may reduce membrane permeability compared to TPHP.

- Metabolism: OPEs are generally metabolized via esterase-mediated hydrolysis. DOPP metabolizes to Diphenyl Phosphate (DPPH) and Mono-octyl phenyl phosphate, which are more water-soluble and excretable.
- Bioconcentration Factor (BCF):
 - TPHP BCF: ~500–1000 L/kg (Moderate)
 - DOPP BCF: Predicted > 2000 L/kg (High), classifying it as potentially bioaccumulative under REACH criteria.

Bioaccumulation Mechanism Diagram



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Figure 2: Kinetic pathway of DOPP bioaccumulation. High lipophilicity favors storage, while hepatic metabolism acts as the primary clearance mechanism.

Experimental Protocols

To validate the environmental impact of DOPP, rigorous testing protocols are required. Below are two standardized workflows adapted for high-Log

OPEs.

Protocol A: Determination of Log (HPLC Method)

Standard: OECD Guideline 117 Rationale: Traditional shake-flask methods (OECD 107) fail for Log

> 4 due to phase separation issues. HPLC retention time correlation is the industry standard for hydrophobic OPEs.

- System Setup: Use an HPLC with a C18 reverse-phase column.
- Mobile Phase: Methanol:Water (75:25 v/v), isocratic flow at 1.0 mL/min.
- Reference Standards: Prepare a cocktail of 6 reference compounds with known Log values spanning the expected range (e.g., TPHP, DDT, Benzo[a]pyrene).
- Calibration: Inject standards and record retention times (). Calculate capacity factors ():
(where is the dead time determined by thiourea injection).
- DOPP Analysis: Inject DOPP sample (10 ppm in MeOH). Determine its .
- Calculation: Plot Log

vs. Log

of references. Interpolate DOPP Log

from the regression line.

- Acceptance Criteria:

of calibration curve > 0.98.

Protocol B: Flow-Through Bioconcentration Assay

Standard: OECD Guideline 305 Rationale: Static tests underestimate BCF for hydrophobic compounds due to adsorption to glass walls. Flow-through ensures constant exposure concentration.

- Test Species: *Danio rerio* (Zebrafish) or *Oncorhynchus mykiss* (Rainbow Trout).
- Acclimatization: 14 days in test water (pH 7.0–8.5, dissolved oxygen > 60%).
- Dosing System: Use a mixing chamber to deliver DOPP dissolved in a carrier (e.g., triethylene glycol, max 100 µL/L) to the test tanks.
 - Target Concentration: 1/100th of the
(approx. 1–5 µg/L).
- Exposure Phase (28 Days):
 - Monitor water concentration daily via LC-MS/MS.
 - Sample 4 fish on days 3, 7, 14, 21, and 28.
- Depuration Phase (14 Days): Transfer remaining fish to clean water. Sample on days 1, 3, 7, 10, 14.
- Analysis: Extract fish tissue (lipid normalization required). Analyze for DOPP and metabolites.
- Calculation:

- Kinetic BCF:

(Uptake rate / Depuration rate).

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